

Protocol for the synthesis of Adipoyl-L-carnitine for research purposes

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Compound of Interest

Compound Name: Adipoyl-L-carnitine

Cat. No.: B6594367

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Synthesis of Adipoyl-L-carnitine for Research Applications

Application Note

Adipoyl-L-carnitine is a dicarboxylic acylcarnitine that plays a role in fatty acid metabolism. As an ester of L-carnitine and adipic acid, it is an important molecule for researchers studying metabolic pathways, particularly those involved in the transport and oxidation of fatty acids.[1][2][3] This document provides a detailed protocol for the chemical synthesis of **Adipoyl-L-carnitine** for research purposes, methods for its purification, and characterization data. Additionally, a diagram of the carnitine shuttle pathway is included to provide biological context for its function.

Characterization Data

Following synthesis and purification, the structure and purity of **Adipoyl-L-carnitine** can be confirmed by various analytical techniques. The expected data from mass spectrometry and Nuclear Magnetic Resonance (NMR) spectroscopy are summarized below.

Table 1: Physicochemical and Spectroscopic Data for **Adipoyl-L-carnitine**

Property	Value	Reference
Molecular Formula	C ₁₃ H ₂₃ NO ₆	--INVALID-LINK--
Molecular Weight	289.32 g/mol	--INVALID-LINK--
Mass Spectrometry (ESI-MS)		
[M+H] ⁺	290.1598 m/z	[4]
Major Fragment Ions	85.0284 ([C ₄ H ₅ O ₂] ⁺), 60.0808 ([C ₃ H ₁₀ N] ⁺)	[5]
¹ H NMR (Predicted, D ₂ O)		
δ (ppm)	Chemical Shift Assignment	
~4.5	CH (methine)	--INVALID-LINK--
~3.4	CH ₂ (adjacent to quaternary amine)	--INVALID-LINK--
~3.2	N(CH ₃) ₃ (trimethylammonium)	--INVALID-LINK--
~2.4	CH ₂ (adjacent to carboxyl)	--INVALID-LINK--
~2.2	CH ₂ (adipoyl, α to carbonyl)	--INVALID-LINK--
~1.6	CH ₂ (adipoyl, β to carbonyl)	--INVALID-LINK--
¹³ C NMR (Predicted, D ₂ O)		
δ (ppm)	Chemical Shift Assignment	
~180	COOH (carboxyl)	--INVALID-LINK--
~175	C=O (ester)	--INVALID-LINK--
~70	CH (methine)	--INVALID-LINK--
~65	CH ₂ (adjacent to quaternary amine)	--INVALID-LINK--
~55	N(CH ₃) ₃ (trimethylammonium)	--INVALID-LINK--
~40	CH ₂ (adjacent to carboxyl)	--INVALID-LINK--

~35	CH ₂ (adipoyl, α to carbonyl)	--INVALID-LINK--
~25	CH ₂ (adipoyl, β to carbonyl)	--INVALID-LINK--

Experimental Protocols

This section details the necessary protocols for the synthesis, purification, and characterization of **Adipoyl-L-carnitine**.

Protocol 1: Synthesis of Adipoyl-L-carnitine

This protocol is adapted from general methods for the synthesis of dicarboxylic acylcarnitines. It involves the activation of adipic acid to adipoyl chloride, followed by esterification with L-carnitine.

Materials:

- Adipic acid
- Thionyl chloride (SOCl₂)
- L-carnitine hydrochloride
- Trifluoroacetic acid (TFA)
- Anhydrous dichloromethane (DCM)
- Anhydrous diethyl ether
- Argon or Nitrogen gas
- Standard glassware for organic synthesis (round-bottom flasks, condenser, dropping funnel, etc.)
- Magnetic stirrer and heating mantle
- Rotary evaporator

Procedure:

Step 1: Preparation of Adipoyl Chloride

- In a fume hood, add adipic acid (1 equivalent) to a round-bottom flask equipped with a magnetic stir bar and a reflux condenser.
- Slowly add an excess of thionyl chloride (e.g., 2.5 equivalents) to the flask.
- Heat the mixture to reflux (approximately 80°C) and maintain for 2-3 hours, or until the evolution of HCl and SO₂ gas ceases. The reaction should be carried out under an inert atmosphere (argon or nitrogen).
- After the reaction is complete, allow the mixture to cool to room temperature.
- Remove the excess thionyl chloride by distillation under reduced pressure. The crude adipoyl chloride is a colorless to pale yellow liquid and can be used directly in the next step.

Step 2: Esterification of L-carnitine with Adipoyl Chloride

- In a separate flask, dissolve L-carnitine hydrochloride (1 equivalent) in trifluoroacetic acid.
- Cool the solution in an ice bath.
- Slowly add the freshly prepared adipoyl chloride (1.1 equivalents), dissolved in a small amount of anhydrous dichloromethane, to the L-carnitine solution with vigorous stirring.
- Allow the reaction mixture to slowly warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, remove the trifluoroacetic acid and dichloromethane under reduced pressure using a rotary evaporator.

Protocol 2: Purification of Adipoyl-L-carnitine

The crude product from the synthesis will contain unreacted starting materials and byproducts. A two-step purification process involving solvent precipitation and column chromatography is

recommended.

Materials:

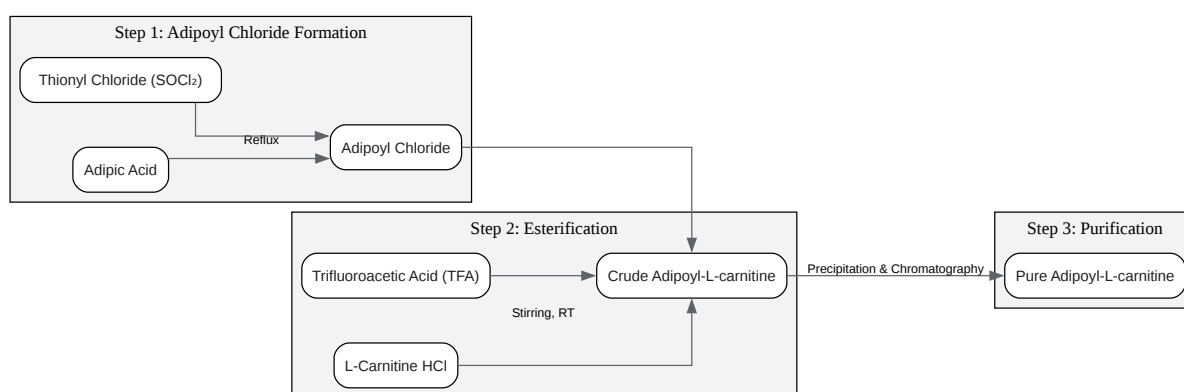
- Crude **Adipoyl-L-carnitine**
- Anhydrous diethyl ether
- Silica gel for column chromatography
- Solvent system for chromatography (e.g., a gradient of methanol in dichloromethane)

Procedure:

- Precipitation:
 - Dissolve the crude reaction product in a minimal amount of a suitable solvent (e.g., methanol).
 - Add this solution dropwise to a large volume of cold, stirring anhydrous diethyl ether.
 - **Adipoyl-L-carnitine** should precipitate as a white solid.
 - Collect the solid by vacuum filtration and wash with cold diethyl ether.
- Column Chromatography:
 - Prepare a silica gel column packed with the chosen eluent system.
 - Dissolve the precipitated solid in a minimal amount of the eluent and load it onto the column.
 - Elute the column with a gradient of increasing polarity (e.g., starting with 100% dichloromethane and gradually increasing the percentage of methanol).
 - Collect fractions and monitor by TLC to identify the fractions containing the pure product.
 - Combine the pure fractions and remove the solvent under reduced pressure to obtain pure **Adipoyl-L-carnitine** as a white, hygroscopic solid.

Visualizations

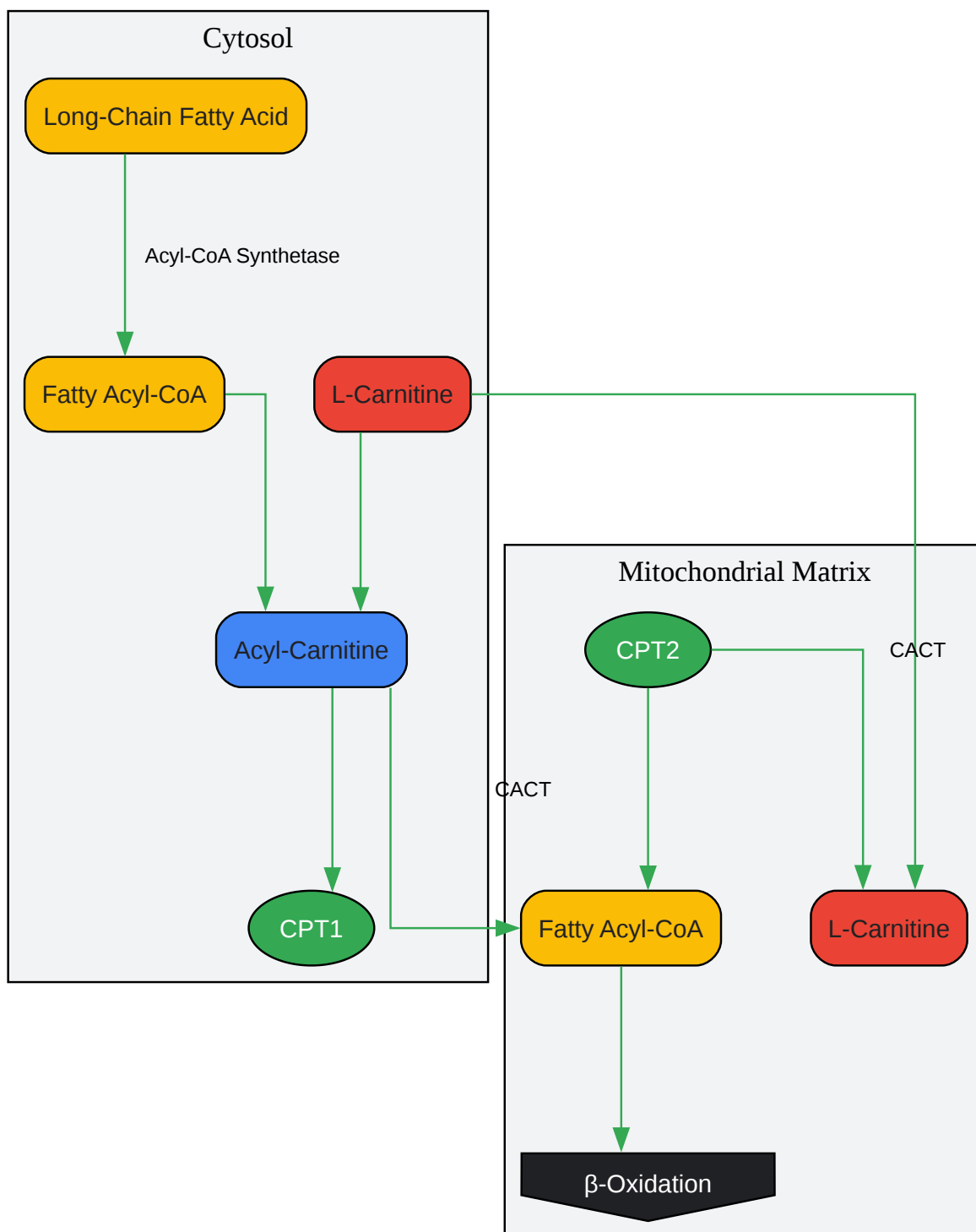
The following diagrams illustrate the synthesis workflow and the biological pathway in which **Adipoyl-L-carnitine** is involved.



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Caption: Workflow for the synthesis of **Adipoyl-L-carnitine**.

Carnitine Shuttle Pathway



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Caption: The Carnitine Shuttle for fatty acid transport.

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